

Application Notes and Protocols for Studying Gamma-Secretase Function Using BMS-433796

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Compound of Interest

Compound Name: BMS 433796

Cat. No.: B1684585

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Introduction

Gamma-secretase is an intramembrane protease complex with a critical role in cellular signaling and a significant implication in the pathogenesis of Alzheimer's disease.[1][2][3] It is responsible for the final cleavage of the amyloid precursor protein (APP), leading to the production of amyloid-beta (A β) peptides, the primary component of amyloid plaques in Alzheimer's patients.[1][4] Beyond APP, gamma-secretase cleaves a variety of other type I transmembrane proteins, including the Notch receptor, which is essential for cell-fate determination.[1][5] This makes gamma-secretase a challenging therapeutic target, as non-selective inhibition can lead to significant side effects.

BMS-433796 is a potent, orally active small molecule inhibitor of gamma-secretase. Its ability to reduce the production of A β peptides makes it a valuable tool for studying the function of gamma-secretase and for investigating the therapeutic potential of gamma-secretase inhibition in Alzheimer's disease. These application notes provide detailed protocols and quantitative data to guide researchers in utilizing BMS-433796 for their studies.

Quantitative Data Summary

The inhibitory activity of BMS-433796 on gamma-secretase has been characterized in various in vitro and in vivo models. The following tables summarize the key quantitative data for easy comparison.

Table 1: In Vitro Inhibitory Activity of BMS-433796

Assay System	Target	IC50 Value	Reference
Human Embryonic Kidney (HEK) cells overexpressing Swedish mutant APP	A β 40	0.8 nM	[6]
Human Embryonic Kidney (HEK) cells overexpressing Swedish mutant APP	A β 42	0.4 nM	[6]
Cell-based assay	γ -secretase	0.3 nM	[7]
[3H]IN973 binding assay	γ -secretase	1.2 nM	[6]

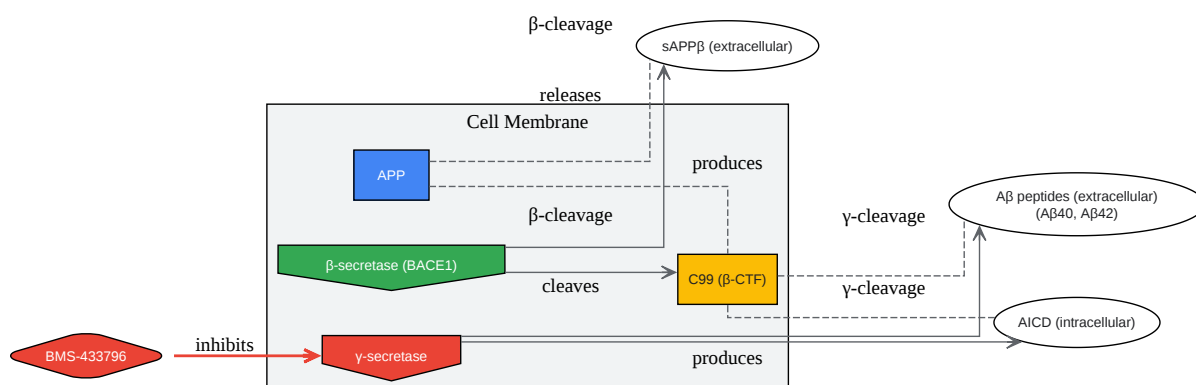
Table 2: In Vivo Efficacy of BMS-433796

Animal Model	Parameter Measured	ED50 Value	Route of Administration	Reference
Tg2576 mice	Brain A β 40 reduction	2.4 mg/kg	Oral	[6]

Signaling Pathways and Experimental Workflow

Amyloid Precursor Protein (APP) Processing Pathway

The following diagram illustrates the amyloidogenic pathway of APP processing and the point of inhibition by BMS-433796.

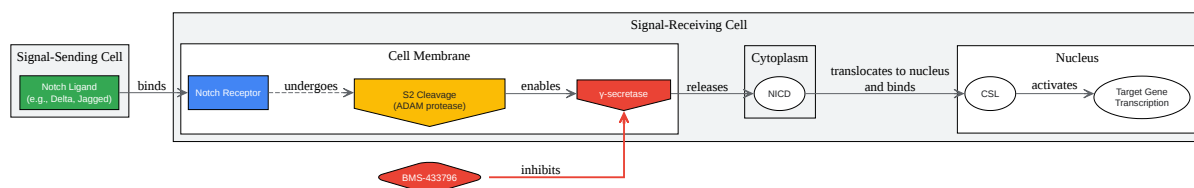


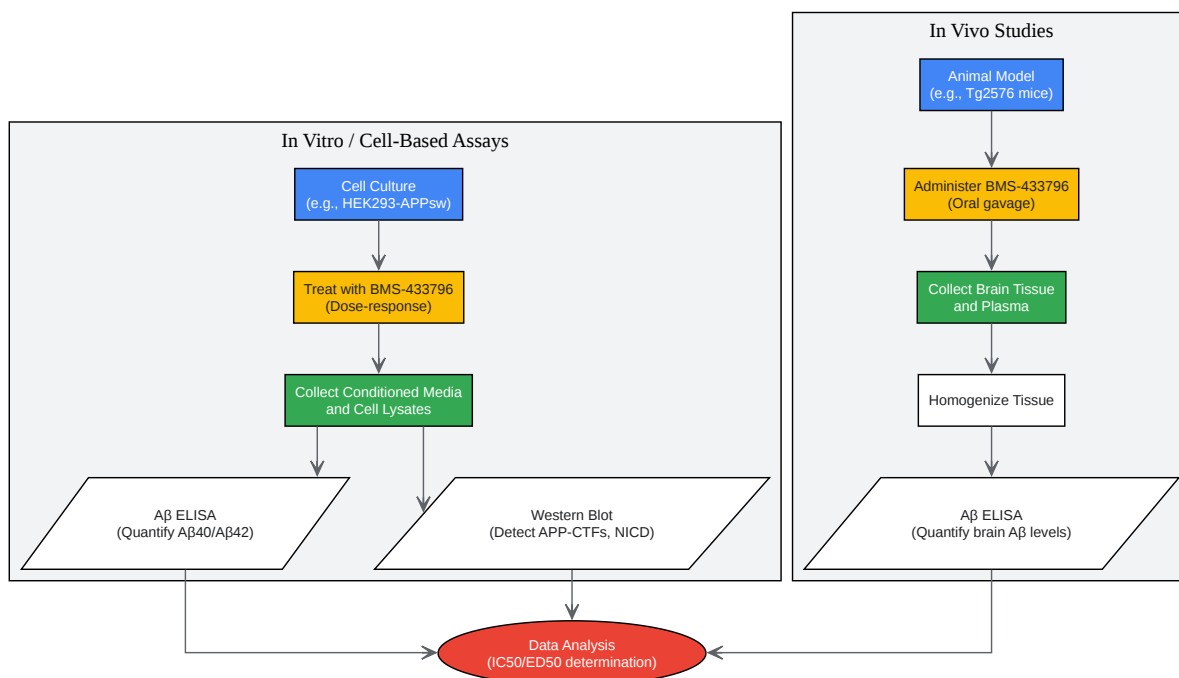
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Caption: Amyloid Precursor Protein (APP) processing pathway and inhibition by BMS-433796.

Notch Signaling Pathway

This diagram shows the canonical Notch signaling pathway and its inhibition by gamma-secretase inhibitors like BMS-433796.





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